Spectroscopic Data Guide: 3-Chloro-2-methylsulfonylnitrobenzene[1][2]

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Compound of Interest

Compound Name:	*3-Chloro-2-methylsulfonylnitrobenzene*
CAS No.:	*91912-35-5*
Cat. No.:	*B1384964*

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Part 1: Executive Summary & Chemical Profile[1]

Target Compound: **3-Chloro-2-methylsulfonylnitrobenzene** CAS Number: 91912-35-5 Synonyms: 1-Chloro-2-(methylsulfonyl)-3-nitrobenzene; 2-Chloro-6-nitrophenyl methyl sulfone.[1][2]

This technical guide provides a comprehensive spectroscopic analysis of **3-Chloro-2-methylsulfonylnitrobenzene**, a critical intermediate in the synthesis of triketone herbicides (e.g., Mesotrione analogs) and bioactive sulfonyl-based pharmaceuticals.[1][2] The molecule is characterized by a highly substituted benzene ring (1,2,3-pattern) creating significant steric strain between the bulky nitro, methylsulfonyl, and chloro groups.[1][2]

Chemical Identity Table[1][2][3]

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Property	Data
Molecular Formula	$C_7H_6ClNO_4S$
Molecular Weight	235.64 g/mol
Monoisotopic Mass	234.9706 Da
Appearance	Pale yellow to off-white crystalline solid
Melting Point	158–162 °C (Typical for sulfone-nitro aromatics)
Solubility	Soluble in DMSO, Acetone, Chloroform; Low solubility in Water

Part 2: Synthesis & Structural Context[2][5][6]

Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying potential impurities like the sulfide precursor or the starting aniline.[1][2]

Reaction Pathway

The compound is typically synthesized from 2-chloro-6-nitroaniline via a Sandmeyer-type reaction to introduce the sulfur moiety, followed by oxidation.[1][2]

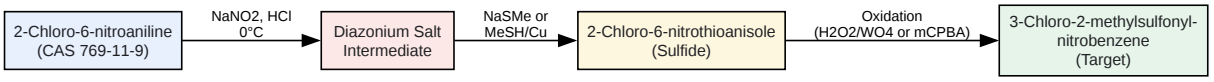

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Figure 1: Synthetic route from 2-chloro-6-nitroaniline involving diazotization, thiolation, and oxidation.

Part 3: Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy[1][2]

Solvent: DMSO-d_6 (Recommended due to polarity) or $CDCl_3$.[1][2] Reference: TMS (0.00 ppm).

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^{1}H NMR Data (400 MHz, DMSO-d_6)

The aromatic region displays an ABC system (or ABX depending on field strength) due to the three adjacent protons (positions 4, 5, 6).[1][2]

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
8.25	Doublet of doublets (dd)	1H	H-4 (Ortho to NO_2)	Deshielded by the strong electron-withdrawing Nitro group.[1][2]
8.05	Doublet of doublets (dd)	1H	H-6 (Ortho to Cl)	Deshielded by Cl and the inductive effect of the Sulfone.[1][2]
7.92	Triplet (t) / dd	1H	H-5 (Meta)	Coupled to both H-4 and H-6.[1][2] Appears as a pseudo-triplet.
3.45	Singlet (s)	3H	$-SO_2CH_3$	Characteristic methyl sulfone peak.[1][2] Downfield shift due to O=S=O pull.

Coupling Constants (J values):

- $J_{4,5} \approx 8.0$ Hz (Ortho coupling)[1][2]
- $J_{5,6} \approx 8.0$ Hz (Ortho coupling)[1][2]
- $J_{4,6} \approx 1.5$ Hz (Meta coupling, often unresolved)[1][2]

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^{13}C NMR Data (100 MHz, DMSO-d_6)

Shift (δ ppm)	Carbon Type	Assignment
149.5	Quaternary (C-NO_2)	C-1: Deshielded by Nitro group.[1][2]
138.0	Quaternary (C-SO_2)	C-2: Ipso to the sulfonyl group.[1][2]
134.5	CH (Aromatic)	C-5: Para to the sulfone.[1][2]
131.0	CH (Aromatic)	C-4: Ortho to Nitro.[1][2]
129.5	CH (Aromatic)	C-6: Ortho to Chlorine.[1][2]
126.8	Quaternary (C-Cl)	C-3: Ipso to Chlorine.[1][2]
43.5	CH_3 (Methyl)	-SO_2CH_3: Typical aliphatic sulfone carbon.[1][2]

Infrared (IR) Spectroscopy[1][2]

Method: ATR-FTIR (Solid state).[1][2]

The spectrum is dominated by the strong stretching vibrations of the sulfone and nitro groups.[1][2]

- 3090 cm^{-1}: Aromatic C-H stretch (Weak).[1][2]
- 1540 cm^{-1}: Asymmetric NO_2 stretch (Strong, characteristic).[1][2]
- 1365 cm^{-1}: Symmetric NO_2 stretch.[1][2]
- 1320 cm^{-1}: Asymmetric S=O stretch (Sulfone).[1][2]
- 1150 cm^{-1}: Symmetric S=O stretch (Sulfone).[1][2]
- 1050 cm^{-1}: Aromatic C-Cl stretch.[1][2]
- 740-780 cm^{-1}: C-H out-of-plane bending (indicative of 1,2,3-trisubstituted benzene).[1][2]

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Mass Spectrometry (MS)[1][2][7]

Ionization Mode: EI (Electron Impact) or ESI (Electrospray, Negative mode for adducts).[1][2]

- Molecular Ion (M^+): m/z 235 (^{35}Cl) and 237 (^{37}Cl) in a 3:1 ratio.[1][2]
- Base Peak: Often m/z 156 (Loss of -SO_2Me) or m/z 189 (Loss of NO_2).[1][2]
- Fragmentation Pattern:
  - $[M]^+$ (235) → Loss of NO_2 (46) → m/z 189.[1][2]
  - $[M]^+$ (235) → Loss of SO_2CH_3 (79) → m/z 156 (Chloronitrobenzene radical).[1][2]
  - m/z 156 → Loss of NO_2 → m/z 110 (Chlorobenzene cation).[1][2]

Part 4: Experimental Protocol for Analysis

Sample Preparation for NMR

To ensure high-resolution data without aggregation artifacts:

- Solvent Selection: Use DMSO-d_6 (99.9% D) rather than $CDCl_3$.[1][2] The polar nature of the sulfone and nitro groups ensures better solubility and peak separation in DMSO.[1][2]
- Concentration: Dissolve 10-15 mg of the solid in 0.6 mL of solvent.
- Filtration: If the solution appears cloudy (common if silica residues from purification remain), filter through a glass wool plug into the NMR tube.[1][2]

Quality Control Check

- Impurity Flag: A singlet at 2.5 ppm (in DMSO) indicates residual DMSO.[1][2]
- Synthesis Artifact: A singlet at ~2.55 ppm indicates unoxidized thioether intermediate (S-Me), suggesting incomplete oxidation.[1][2]
- Regioisomer Check: If the aromatic splitting pattern is two doublets (J~8Hz) appearing as a "pair," it may indicate the 1,4-substituted isomer (para-substitution), a common commercial

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contaminant.[1][2]

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